

Personal protective equipment for handling 5-Bromo-N1-methylbenzene-1,2-diamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-N1-methylbenzene-1,2-diamine

Cat. No.: B1280913

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Essential Safety and Handling Guide for 5-Bromo-N1-methylbenzene-1,2-diamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, operational, and disposal protocols for handling **5-Bromo-N1-methylbenzene-1,2-diamine** (CAS No. 337915-79-4). Adherence to these procedures is paramount for ensuring a safe laboratory environment and mitigating potential risks associated with this chemical.

Hazard Identification and Classification

5-Bromo-N1-methylbenzene-1,2-diamine is classified as a hazardous substance. Based on available data for this compound and its structural isomers, the primary hazards include:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1][2]
- Skin Irritation: Causes skin irritation.[1][2]
- Eye Irritation: Causes serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[1]

GHS Hazard Statements: H302, H312, H315, H319, H332.[\[2\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following table summarizes the required PPE for handling **5-Bromo-N1-methylbenzene-1,2-diamine**.[\[3\]](#)[\[4\]](#)[\[5\]](#)

| Protection Level | Equipment | Purpose |
|-----------------------------|--|---|
| Primary Engineering Control | Certified Chemical Fume Hood | To minimize inhalation exposure to dust or vapors. [3] |
| Eye and Face Protection | Chemical Splash Goggles and Face Shield | Goggles protect against splashes; a face shield offers broader protection, especially when handling larger quantities or during reactions that could splash. [3] |
| Hand Protection | Chemical-Resistant Gloves (Nitrile or Neoprene, double-gloved) | To prevent skin contact. It is advisable to wear two pairs and change them frequently. [3] [6] |
| Body Protection | Flame-Resistant Laboratory Coat | To protect skin and personal clothing from contamination. [3] |
| Foot Protection | Closed-Toe, Chemical-Resistant Shoes | To protect feet from spills and falling objects. [3] |
| Respiratory Protection | NIOSH-Approved Respirator | Required when working outside of a fume hood or when engineering controls are insufficient to control airborne concentrations. The type of respirator depends on the specific conditions. [1] [3] |

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for both safety and experimental integrity.

1. Pre-Handling Preparation:

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- Emergency Equipment: Ensure a safety shower, eyewash station, and appropriate fire extinguisher are readily accessible.[\[3\]](#)
- PPE Donning: Put on all required PPE as outlined in the table above before entering the handling area.[\[3\]](#)

2. Handling the Compound:

- Weighing: Weigh the solid compound inside a chemical fume hood or a ventilated balance enclosure to avoid inhalation of dust.[\[3\]](#)
- Dissolving: When preparing solutions, add the solid to the solvent slowly to prevent splashing.[\[3\]](#)
- Reactions: Conduct all reactions in appropriate glassware, securely set up within a chemical fume hood.[\[3\]](#)

3. Post-Handling Procedures:

- Decontamination: Wipe down the work area in the fume hood with an appropriate solvent and cleaning agent.[\[3\]](#)
- PPE Doffing: Remove PPE in the correct order to avoid cross-contamination.
- Hand Washing: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[1\]](#)

Disposal Plan

Proper disposal of **5-Bromo-N1-methylbenzene-1,2-diamine** and its waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- **Solid Waste:** Collect any solid waste, including contaminated consumables (e.g., weigh paper, pipette tips), in a designated, clearly labeled hazardous waste container for "Halogenated Organic Waste."^[7]
- **Liquid Waste:** Collect all liquid waste containing this compound in a separate, clearly labeled hazardous waste container for "Halogenated Organic Liquid Waste."
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as halogenated organic liquid waste.

Disposal Method:

- All waste containing **5-Bromo-N1-methylbenzene-1,2-diamine** must be disposed of through a licensed hazardous waste disposal facility.^[8]
- Incineration at a licensed facility is a common disposal method for brominated organic compounds.^[8]
- Do not empty into drains or release into the environment.^[1]

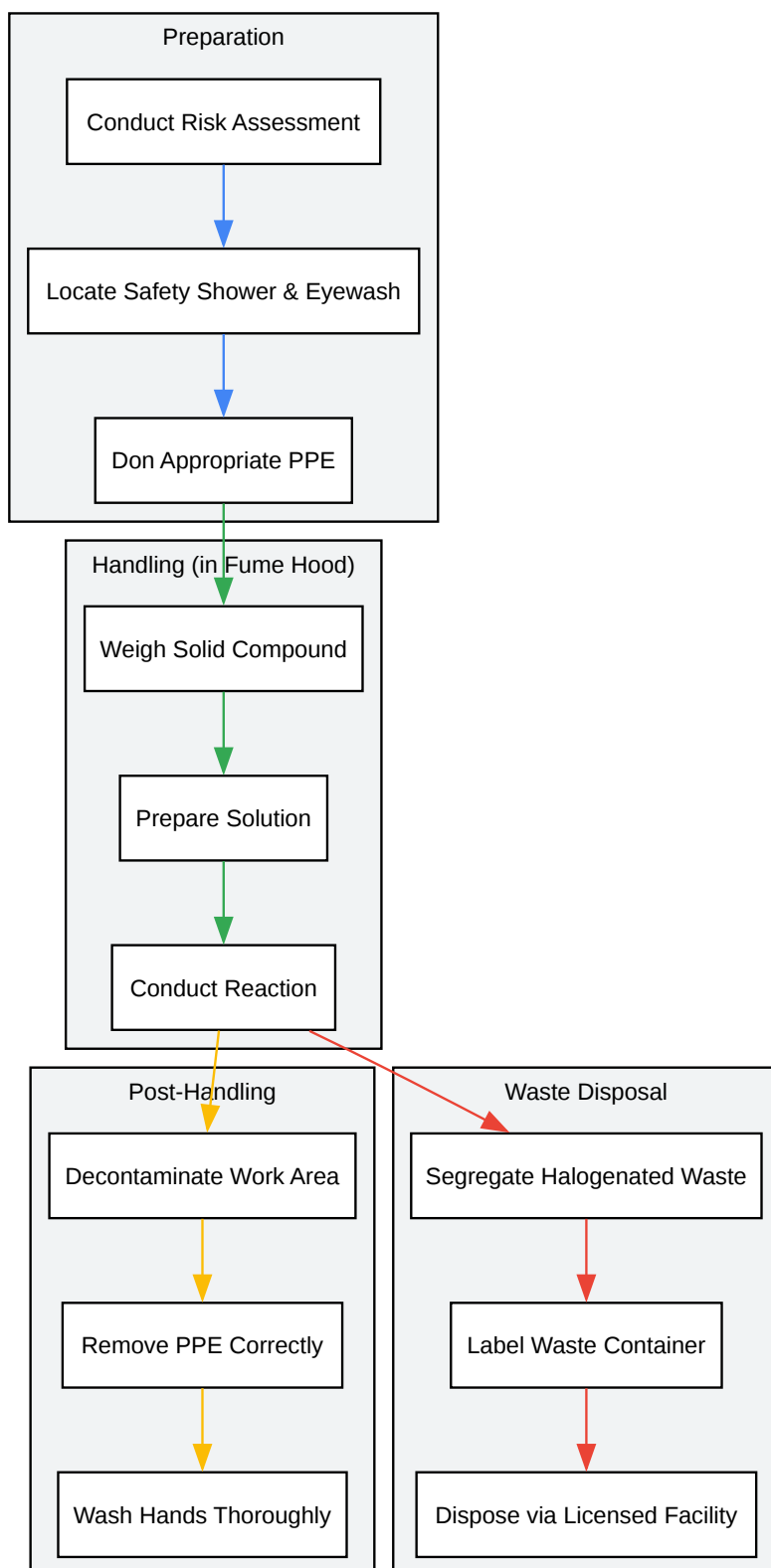
Quantitative Data Summary

The following table summarizes key quantitative data for **5-Bromo-N1-methylbenzene-1,2-diamine**.

| Property | Value | Source |
|-------------------|--|-------------------------------|
| Molecular Formula | C ₇ H ₉ BrN ₂ | ^[2] ^[9] |
| Molecular Weight | 201.06 g/mol | ^[2] ^[9] |
| Boiling Point | 289 °C at 760 mmHg | ^[9] |
| Flash Point | 129 °C | ^[9] |
| Density | 1.578 g/cm ³ | ^[9] |
| CAS Number | 337915-79-4 | ^[2] ^[9] |

Experimental Workflow and Safety Protocol Diagram

The following diagram illustrates the logical flow of operations and safety checks for handling **5-Bromo-N1-methylbenzene-1,2-diamine**.



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Caption: Workflow for Safe Handling and Disposal of **5-Bromo-N1-methylbenzene-1,2-diamine**.

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References

- 1. fishersci.com [fishersci.com]
- 2. 5-Bromo-N1-methylbenzene-1,2-diamine | C₇H₉BrN₂ | CID 12198270 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. epa.gov [epa.gov]
- 5. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 6. tandfonline.com [tandfonline.com]
- 7. Chemical disposal | UK Science Technician Community [community.preproom.org]
- 8. What is Bromine? Complete Disposal Guide | Ideal Response [idealresponse.co.uk]
- 9. americanelements.com [americanelements.com]
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